

issues with oxacillin quality control testing in the lab

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Oxacillin Quality Control Technical Support Center

Welcome to the Technical Support Center for **Oxacillin** Quality Control Testing. This resource is designed for researchers, scientists, and drug development professionals to troubleshoot common issues encountered in the laboratory. Here you will find frequently asked questions (FAQs) and detailed troubleshooting guides to ensure the accuracy and reliability of your experimental results.

Frequently Asked Questions (FAQs)

Q1: Why are my **oxacillin** quality control (QC) results for Staphylococcus aureus ATCC® 25923™ or ATCC® 29213™ out of range?

A1: Out-of-range QC results for **oxacillin** with standard reference strains can stem from several factors. Common causes include:

- Inoculum Preparation: The density of the bacterial suspension is critical. An inoculum that is
 too heavy or too light will lead to smaller or larger zone sizes in disk diffusion, respectively, or
 incorrect MIC values.[1][2]
- Media Issues: The pH, cation concentration, and thymidine levels of the Mueller-Hinton Agar (MHA) can significantly impact results.[3][4] Ensure the media is from a reliable source and

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within its expiration date.

- Incubation Conditions: Staphylococci expressing oxacillin resistance, particularly heteroresistance, are sensitive to temperature.[1][5] Incubation temperatures above 35°C may not detect all resistant subpopulations.[1][5] Incubation duration is also critical; for oxacillin, a full 24-hour incubation is often required.[6]
- Antibiotic Disk Potency: Improper storage of oxacillin disks can lead to degradation of the antibiotic, resulting in larger zone sizes.[7]
- QC Strain Viability: Ensure the QC strain has been subcultured appropriately and has not undergone excessive passaging, which could lead to mutations.[8]

Q2: My cefoxitin disk diffusion results indicate resistance, but the **oxacillin** MIC is susceptible for a S. aureus isolate. What does this discrepancy mean?

A2: This is a recognized phenomenon and the cefoxitin result should generally be trusted.[1] Here's why:

- Cefoxitin as an Inducer: Cefoxitin is a more potent inducer of the mecA gene, which is
 responsible for methicillin resistance.[1][5] This means cefoxitin is more reliable for detecting
 heteroresistant strains where only a subpopulation of bacteria expresses resistance.[1]
- CLSI and EUCAST Recommendations: Both CLSI and EUCAST recommend using cefoxitin as a surrogate for predicting **oxacillin** resistance in S. aureus.[1] A resistant cefoxitin result is indicative of methicillin resistance, regardless of the **oxacillin** result.[1]

Q3: We are seeing growth within the zone of inhibition around the **oxacillin** disk. How should this be interpreted?

A3: The presence of colonies within an otherwise clear zone of inhibition is often indicative of a heteroresistant population.[1][5] In these cases, even a few colonies suggest that a resistant subpopulation is present. The zone of inhibition should be measured at the edge of the dense area of growth, but the presence of internal colonies should be noted and the isolate should be considered resistant.



Q4: Our automated susceptibility testing system is flagging **oxacillin** resistance, but our manual methods (disk diffusion/MIC) show susceptibility. Which result is correct?

A4: Discrepancies between automated systems and manual methods can occur.[9] Automated systems may sometimes misclassify susceptible strains as resistant.[9] In such cases, it is recommended to rely on a reference method like broth microdilution or to confirm with a cefoxitin disk diffusion test.[9] If a mecA PCR is available, it can be used as a "gold standard" for determining resistance.[9]

Troubleshooting Guides Issue 1: Oxacillin QC Zones Consistently Too Large or Too Small

This guide provides a systematic approach to troubleshooting out-of-range zone diameters for QC strains like S. aureus ATCC® 25923™.

Troubleshooting Steps:

- Verify Inoculum Density:
 - Ensure the bacterial suspension matches a 0.5 McFarland standard. Use a spectrophotometer or a Wickerham card for accuracy.
 - Prepare a fresh inoculum from a subculture that is 18-24 hours old.[1]
- Check Incubation Conditions:
 - Confirm the incubator temperature is maintained at 35°C ± 2°C.[1][5]
 - Ensure plates are incubated for the full recommended time (16-18 hours for **oxacillin**, but up to 24 hours may be necessary for staphylococci).[6]
 - Check for proper atmospheric conditions (ambient air).
- Evaluate Mueller-Hinton Agar:
 - Confirm the agar depth is 4.0 ± 0.5 mm.[4]



- Check the pH of the prepared media.
- Use a new lot of media to rule out batch-specific issues.
- Assess Oxacillin Disks:
 - Check the expiration date of the disks.
 - Ensure disks have been stored according to the manufacturer's instructions (typically refrigerated or frozen in a desiccated container).
 - Allow disks to come to room temperature before opening the container to prevent condensation.
- Subculture QC Strain:
 - Obtain a fresh, certified culture of the QC strain if there are concerns about contamination or mutation.

Issue 2: Difficulty Interpreting Oxacillin Agar Screen Plates

The **oxacillin** agar screen test can be challenging to interpret, especially with heteroresistant strains.[10]

Troubleshooting Steps:

- Proper Inoculation:
 - The recommended inoculation method is a 1-μl loopful of a 0.5 McFarland suspension.[10]
 - Spot inoculate the plate rather than streaking for isolation.
- · Correct Media Formulation:
 - Ensure the Mueller-Hinton agar contains 6 µg/ml of oxacillin and is supplemented with 4% NaCl.[5]



- Incubation and Reading:
 - Incubate at 35°C for a full 24 hours.
 - Examine plates carefully for any growth using transmitted light. Any growth, even a faint haze or a single colony, is considered a positive result (resistant).[10]
- Use of Controls:
 - Always include a positive control (S. aureus ATCC® 43300™, a heteroresistant strain) and a negative control (S. aureus ATCC® 25923™).[10] The positive control is crucial for ensuring the media can detect low-level resistance.[10]

Data Presentation

Table 1: CLSI Quality Control Ranges for S. aureus with Oxacillin

QC Strain	Method	Antimicrobial Agent	Concentration/ Disk Content	Acceptable QC Range
S. aureus ATCC® 29213™	Broth Microdilution	Oxacillin	-	0.12 - 0.5 μg/mL
S. aureus ATCC® 25923™	Disk Diffusion	Oxacillin	1 μg	18 - 24 mm
S. aureus ATCC® 43300™	Agar Screen	Oxacillin	6 μg/mL	Growth

Data sourced from CLSI M100 documents.[11][12]

Experimental Protocols Protocol 1: Kirby-Bauer Disk Diffusion for Oxacillin

Objective: To determine the susceptibility of a bacterial isolate to **oxacillin** using the disk diffusion method.

Materials:



- Mueller-Hinton Agar (MHA) plates
- Oxacillin disks (1 μg)
- Bacterial culture (18-24 hours old)
- 0.5 McFarland turbidity standard
- Sterile saline or broth
- Sterile swabs
- Incubator at 35°C
- · Calipers or ruler

Methodology:

- Inoculum Preparation:
 - Aseptically pick several colonies of the test organism from a non-selective agar plate.
 - Suspend the colonies in sterile saline or broth.
 - Adjust the turbidity of the suspension to match the 0.5 McFarland standard.
- Plate Inoculation:
 - Within 15 minutes of preparing the inoculum, dip a sterile swab into the suspension and remove excess liquid by pressing it against the inside of the tube.
 - Swab the entire surface of the MHA plate three times, rotating the plate 60 degrees after each application to ensure even coverage.
 - Allow the plate to dry for 3-5 minutes with the lid slightly ajar.
- Disk Application:
 - Aseptically apply an oxacillin (1 μg) disk to the center of the inoculated plate.



- Gently press the disk to ensure complete contact with the agar surface.
- Incubation:
 - Invert the plate and incubate at 35° C \pm 2° C in ambient air for 16-18 hours (up to 24 hours for staphylococci).
- Result Interpretation:
 - Measure the diameter of the zone of inhibition in millimeters (mm) using calipers or a ruler.
 - Interpret the results based on established breakpoints (e.g., from CLSI or EUCAST guidelines).

Protocol 2: Broth Microdilution for Oxacillin MIC

Objective: To determine the Minimum Inhibitory Concentration (MIC) of **oxacillin** for a bacterial isolate.

Materials:

- Cation-adjusted Mueller-Hinton Broth (CAMHB)
- 96-well microtiter plates
- Serial dilutions of oxacillin
- Bacterial inoculum prepared to a final concentration of 5 x 10⁵ CFU/mL
- Incubator at 35°C

Methodology:

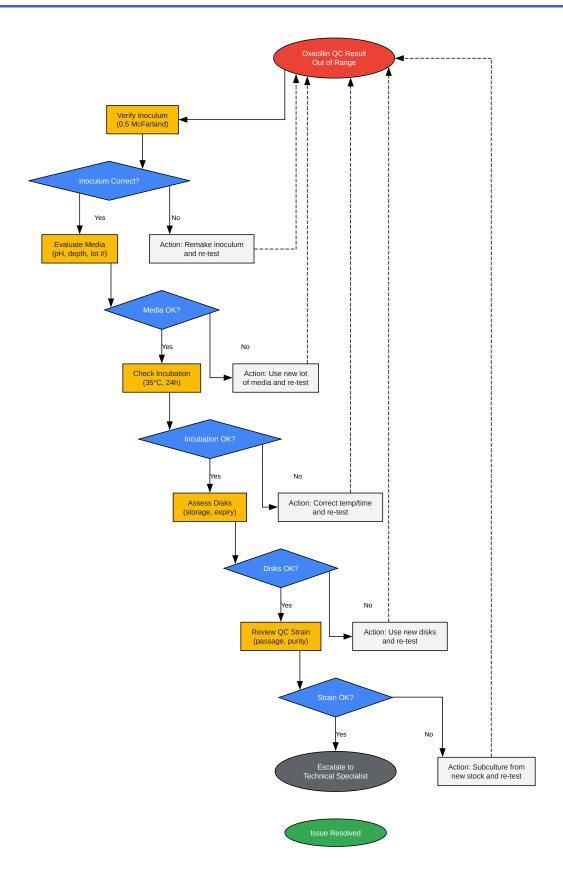
- Prepare Oxacillin Dilutions:
 - Prepare two-fold serial dilutions of **oxacillin** in CAMHB in the wells of a microtiter plate.
 The concentration range should bracket the expected MIC.
- Inoculum Preparation:



- Prepare a bacterial suspension adjusted to a 0.5 McFarland standard.
- Dilute this suspension in CAMHB to achieve a final inoculum concentration of approximately 5 x 10⁵ CFU/mL in each well.
- · Inoculation and Controls:
 - Add the diluted inoculum to each well containing the **oxacillin** dilutions.
 - Include a growth control well (inoculum without antibiotic) and a sterility control well (broth without inoculum).[1]
- Incubation:
 - Cover the plate and incubate at 35°C ± 2°C for 16-20 hours in ambient air.[1]
- Result Interpretation:
 - The MIC is the lowest concentration of oxacillin that completely inhibits visible growth.[1]
 Read the plate against a dark, non-reflective background.

Visualizations

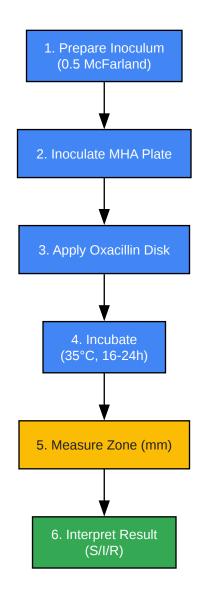




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Caption: Troubleshooting workflow for out-of-range oxacillin QC results.





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Caption: Standard experimental workflow for the Kirby-Bauer disk diffusion test.

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